

Floramanoside C: A Technical Overview of its Bioactivities

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Floramanoside C is a flavonol glycoside that has garnered attention for its potential therapeutic properties. This technical guide provides a comprehensive overview of its known chemical properties and biological activities, with a focus on its antioxidant and enzyme inhibitory functions. The information is compiled from publicly available scientific databases and literature.

Core Data

Chemical and Physical Properties

Property	Value "	Source
CAS Number	1403981-95-2	Publicly available chemical databases
Molecular Formula	C21H18O15	Publicly available chemical databases
Molecular Weight	510.36 g/mol	Publicly available chemical databases

Biological Activities



Floramanoside C has been identified as an active compound with notable antioxidant and enzyme inhibitory effects. Specifically, it demonstrates 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging and aldose reductase inhibitory activities[1].

Activity	Target	Notes
Antioxidant	DPPH radical	Scavenging activity indicates potential to mitigate oxidative stress.
Enzyme Inhibition	Aldose Reductase	Inhibition of this enzyme is a key target in preventing diabetic complications.

Note: The specific IC₅₀ values for **Floramanoside C** from the primary study by Zhang et al. (2013) could not be retrieved from the available resources.

Experimental Protocols

While the detailed experimental protocols from the primary citation are not accessible, this section outlines generalized methodologies for the key experiments cited.

DPPH Radical Scavenging Assay

This assay is a common method to evaluate the antioxidant activity of a compound.

- Preparation of DPPH solution: A stock solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol is prepared.
- Reaction mixture: Various concentrations of Floramanoside C are added to the DPPH solution. A control is prepared with methanol and the DPPH solution.
- Incubation: The reaction mixtures are incubated in the dark at room temperature for a specified period (e.g., 30 minutes).
- Measurement: The absorbance of the solutions is measured at a specific wavelength (typically around 517 nm) using a spectrophotometer.



 Calculation: The percentage of DPPH radical scavenging activity is calculated using the formula: % Inhibition = [(Abs_control - Abs_sample) / Abs_control] x 100 The IC₅₀ value, the concentration of the compound that scavenges 50% of the DPPH radicals, is then determined.

Aldose Reductase Inhibition Assay

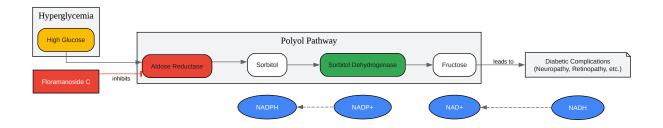
This assay determines the ability of a compound to inhibit the aldose reductase enzyme.

- Enzyme preparation: Aldose reductase is typically purified from a source such as rat lens.
- Reaction mixture: The assay mixture contains a buffer (e.g., phosphate buffer), NADPH (cofactor), the enzyme preparation, and the substrate (e.g., DL-glyceraldehyde).
- Inhibition study: Various concentrations of **Floramanoside C** are pre-incubated with the enzyme before adding the substrate.
- Measurement: The enzymatic reaction is initiated by the addition of the substrate. The
 decrease in absorbance at 340 nm, corresponding to the oxidation of NADPH, is monitored
 over time using a spectrophotometer.
- Calculation: The percentage of inhibition is calculated by comparing the rate of reaction in the presence and absence of the inhibitor. The IC₅₀ value, the concentration of the inhibitor that causes 50% inhibition of the enzyme activity, is then determined.

Signaling Pathways Aldose Reductase and the Polyol Pathway

Aldose reductase is the first and rate-limiting enzyme in the polyol pathway of glucose metabolism. Under hyperglycemic conditions, the increased flux through this pathway is implicated in the pathogenesis of diabetic complications. Inhibition of aldose reductase by compounds like **Floramanoside C** can mitigate these effects.





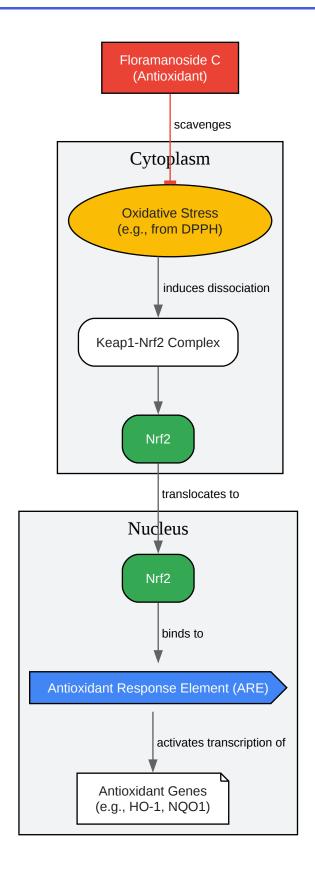
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Caption: The inhibitory effect of **Floramanoside C** on the Aldose Reductase pathway.

Antioxidant Activity and the Nrf2-Keap1 Signaling Pathway

The antioxidant activity of flavonoids is often associated with the activation of the Nrf2-Keap1 signaling pathway, a key regulator of the cellular antioxidant response. While direct evidence for **Floramanoside C** is pending, this pathway represents a likely mechanism of action for its antioxidative effects.





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Caption: Proposed mechanism of antioxidant action via the Nrf2-Keap1 pathway.



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References

- 1. medchemexpress.com [medchemexpress.com]
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